

Navigating the Safe Disposal of Remacemide: A Procedural Guide

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Compound of Interest

Compound Name: Remacemide

Cat. No.: B10762814

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **remacemide**, a low-affinity NMDA antagonist. Developed for researchers, scientists, and drug development professionals, these procedures are designed to ensure the safe handling and disposal of **remacemide** in a laboratory setting, in accordance with regulatory guidelines.

Proper disposal of pharmaceutical waste is critical to protect public health and the environment. [1] Regulatory bodies such as the U.S. Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA) have established stringent guidelines for the management of pharmaceutical waste. [1][2]

Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **remacemide** with appropriate personal protective equipment (PPE) to minimize exposure risks. The Safety Data Sheet (SDS) for **remacemide** hydrochloride indicates that it is harmful if swallowed, causes serious eye damage, and is toxic to aquatic life. [3][4]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves.

- Skin and Body Protection: Laboratory coat.

Remacemide Waste Classification

The cornerstone of proper disposal is the correct classification of the waste. Under the Resource Conservation and Recovery Act (RCRA), pharmaceutical waste can be classified as hazardous if it is specifically listed (P- or U-list) or if it exhibits certain characteristics (ignitability, corrosivity, reactivity, or toxicity).

Remacemide is not found on the EPA's P or U lists of hazardous wastes. Therefore, its classification as hazardous waste depends on whether it exhibits any of the hazardous characteristics. The SDS for **remacemide** hydrochloride identifies it as an "Acute Tox. 4 Oral," indicating it is harmful if swallowed, and as an "Aquatic Acute 1," indicating it is very toxic to aquatic life. This suggests that **remacemide** waste may be classified as a characteristic hazardous waste for toxicity. A formal determination through the Toxicity Characteristic Leaching Procedure (TCLP) by a certified environmental laboratory is the definitive method to ascertain its regulatory status.

Property	Data	Citation
Chemical Name	Remacemide hydrochloride	
CAS Number	111686-79-4	
Molecular Formula	C ₁₇ H ₂₀ N ₂ O · HCl	
Hazard Classifications	Acute Toxicity 4 (Oral), Eye Damage 1, Aquatic Acute 1	
Physical Form	Powder	
Solubility	>10 mg/mL in H ₂ O	
Storage	Room temperature, desiccated	

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **remacemide** and its contaminated materials.

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for **remacemide** waste.
- Do not mix **remacemide** waste with other chemical or biological waste streams.
- Collect all materials that have come into contact with **remacemide**, including gloves, weigh boats, and contaminated labware, in this designated container.

2. Hazardous Waste Determination:

- Consult with your institution's Environmental Health and Safety (EHS) department.
- Arrange for a sample of the **remacemide** waste to be analyzed by a certified laboratory to determine if it meets the criteria for a characteristic hazardous waste under RCRA.

3. Disposal of Non-Hazardous **Remacemide** Waste:

- If determined to be non-hazardous, the waste can be disposed of in accordance with institutional and local regulations for non-hazardous chemical waste.
- Even if classified as non-hazardous, it is recommended to dispose of the waste through a licensed pharmaceutical waste vendor to minimize environmental impact.

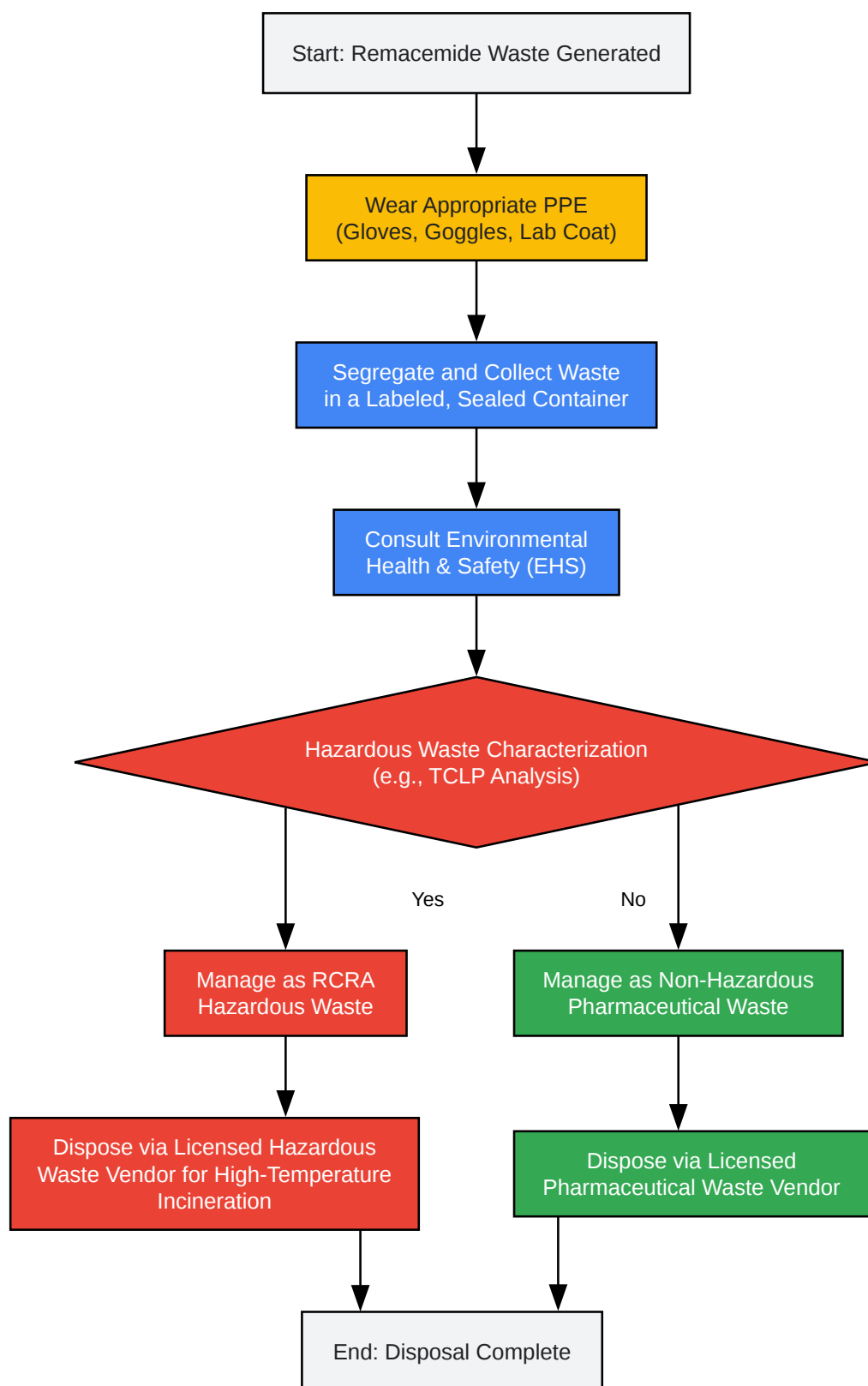
4. Disposal of Hazardous **Remacemide** Waste:

- If the waste is determined to be RCRA hazardous, it must be managed as such.
- The waste must be collected by a licensed hazardous waste disposal company.
- Ensure all labeling and documentation requirements are met as per EPA and Department of Transportation (DOT) regulations.
- High-temperature incineration at a permitted hazardous waste facility is the required disposal method for most hazardous pharmaceutical waste. Medical waste incinerators typically operate between 850°C and 1200°C.

5. Spill Decontamination:

- In the event of a spill, immediately alert personnel in the area.
- Wearing appropriate PPE, contain the spill with an absorbent material.
- A major degradation product of **remacemide** is its desglycinated metabolite, which is more potent than the parent compound. Therefore, thorough decontamination is crucial.
- Clean the spill area with a suitable laboratory detergent and water.
- All materials used for spill cleanup must be disposed of as **remacemide** waste.

Remacemide Disposal Decision Workflow



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Caption: Decision workflow for the proper disposal of **remacemide** waste.

This procedural guidance is intended to provide a framework for the safe and compliant disposal of **remacemide**. It is essential to adhere to all institutional policies and local, state, and federal regulations. Always consult with your institution's EHS department for specific guidance.

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